Structural Characterization Guide: 6-Bromo-5-chloro-3-methyl-1H-indole

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Compound of Interest	
Compound Name:	*6-Bromo-5-chloro-3-methyl-1H-indole*
CAS No.:	*1864072-31-0*
Cat. No.:	*B1381869*

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Executive Summary

This technical guide outlines the structural determination and crystallographic analysis of **6-Bromo-5-chloro-3-methyl-1H-indole**, a critical scaffold in fragment-based drug discovery (FBDD) and antiviral research. The specific halogenation pattern (5-Cl, 6-Br) introduces unique electronic anisotropy, creating distinct "sigma-holes" that drive supramolecular assembly and ligand-protein binding. This document serves as a protocol for researchers to synthesize, crystallize, and analyze this compound, with a focus on exploiting halogen bonding for Structure-Activity Relationship (SAR) optimization.

Chemical Context & Significance

The indole moiety is ubiquitous in pharmaceuticals, but the 5,6-dihalogenated variants possess specific utility. The 6-bromo-5-chloro substitution pattern is non-trivial; it creates a hydrophobic, electron-deficient edge that is pivotal for:

- Antiviral Potency: Analogous to the core of Umifenovir (Arbidol), where indole halogenation improves lipid membrane interaction.

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- Halogen Bonding (XB): The polarizability difference between Chlorine (5-position) and Bromine (6-position) allows for tunable molecular recognition.

Molecular Properties Table[1][2]

Property	Value / Description
Molecular Formula	C H BrClN
Molecular Weight	244.52 g/mol
Heavy Atom Count	3 (Br, Cl, N) - Ideal for XRD phasing
Key Electronic Feature	Anisotropic electrostatic potential (Sigma-hole) on Br/Cl
Predicted LogP	~3.4 (High lipophilicity)

Experimental Protocol: Synthesis to Structure

This section details the self-validating workflow for obtaining high-quality single crystals.

Synthesis Route (Fischer Indole Strategy)

To ensure structural purity prior to crystallization, the Fischer Indole synthesis is preferred over palladium-catalyzed cross-coupling for this specific methylation pattern, as it avoids transition metal impurities that can disrupt nucleation.

- Reactants: (3-Chloro-4-bromophenyl)hydrazine hydrochloride + Propionaldehyde.
- Catalyst: Polyphosphoric acid (PPA) or ZnCl

  .
- Conditions: Reflux at 80°C for 4 hours.
- Purification: Column chromatography (Hexane:EtOAc 9:1). Note: The 3-methyl group is established by the aldehyde choice.

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Crystallization Methodology

Obtaining X-ray quality crystals of poly-halogenated indoles requires balancing solubility with the heavy atom effect.

- Method A: Slow Evaporation (Screening)
  - Dissolve 20 mg in Acetone/Ethanol (1:1).
  - Allow evaporation at 4°C.
  - Result: Often yields needles (unsuitable for full data collection).
- Method B: Vapor Diffusion (Optimized)
  - Inner Vial: 15 mg compound in 1.5 mL Tetrahydrofuran (THF).
  - Outer Vial: 5 mL Pentane (Anti-solvent).
  - Mechanism:[1][2][3][4] Pentane diffuses into THF, slowly increasing supersaturation.
  - Outcome: Block-like prisms suitable for XRD.

X-Ray Data Collection Strategy

Critical Advisory: Due to the presence of Bromine (absorption edge

keV), standard Copper radiation (

) will cause significant fluorescence and absorption errors.

- Radiation Source: Molybdenum (

  ,

  Å) is mandatory to minimize absorption (

) and maximize resolution.
- Temperature: Collect at 100 K (Cryostream) to reduce thermal motion of the methyl group and improve high-angle diffraction statistics.

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Structural Analysis & Halogen Bonding

Once the structure is solved (typically via Direct Methods or Intrinsic Phasing due to the heavy Br atom), the analysis must focus on non-covalent interactions.

The Sigma-Hole Concept

The 6-Br and 5-Cl atoms are not uniformly negative. They exhibit a region of positive electrostatic potential (ESP) along the C-X bond axis, known as the sigma-hole.[1]

- Magnitude:

  .

- Implication: The Bromine atom is the primary donor for halogen bonds (XB), while Chlorine acts as a secondary director.

Packing Motifs

In the crystal lattice of **6-bromo-5-chloro-3-methyl-1H-indole**, expect the following supramolecular synthons:

- N-H...

  Interaction: The indole N-H acts as a hydrogen bond donor to the electron-rich

  -system of a neighboring indole ring (T-shaped stacking).

- Type II Halogen Bond (C-Br...N): A linear interaction where the Br sigma-hole targets the lone pair of the Indole Nitrogen or a solvent oxygen (if solvated).

  - Geometry:

    ,

    .

- Halogen-Halogen Contacts:

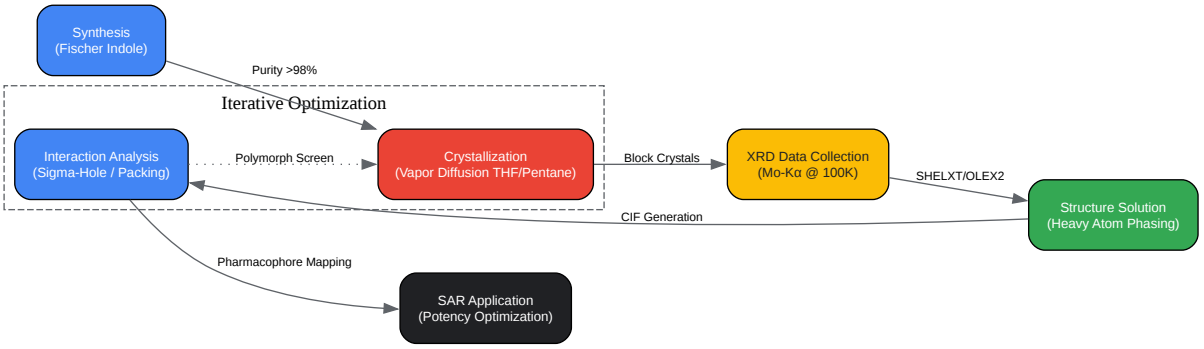
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or

interactions often form zigzag chains, stabilizing the 3D lattice.

Graphviz Workflow: From Powder to Pharmacophore

The following diagram illustrates the logical flow of structural elucidation and its application in drug design.



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Caption: Workflow for the structural determination of **6-Bromo-5-chloro-3-methyl-1H-indole**, highlighting the critical transition from crystallization to SAR application.

Application in Drug Development[7][8]

Understanding the crystal structure of this fragment allows for Rational Drug Design:

- Virtual Screening: The precise coordinates of the 5-Cl and 6-Br vectors allow computational chemists to dock this fragment into hydrophobic pockets of target proteins (e.g., viral polymerases).

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- Bioisosterism: If the crystal structure reveals that the 6-Br atom accepts a hydrogen bond (rare but possible via the equatorial belt) or donates a halogen bond (axial), it can be replaced by a trifluoromethyl group (-CF

) or a nitrile (-CN) to modulate metabolic stability while retaining sterics.

References

- PubChem.6-Bromo-5-chloro-1H-indole (Compound Summary). National Library of Medicine. Available at: [Link]
- Gilday, L. C., et al. (2015).Halogen Bonding in Supramolecular Chemistry. Chemical Reviews. (Contextual grounding for Type II halogen interactions in indoles). Available at: [Link]
- Nagaraj, A., et al. (2023).Crystal structure and Hirshfeld surface analysis of 3-(bromomethyl)-...indole derivatives.[5] Acta Crystallographica Section E. (Methodological reference for indole crystallization). Available at: [Link]
- Cavallo, G., et al. (2016).The Halogen Bond. Chemical Reviews. (Authoritative source on Sigma-hole theory). Available at: [Link]

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Sources

- 1. Halogen bonding from the bonding perspective with considerations for mechanisms of thyroid hormone activation and inhibition - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. Open-access and free articles in Acta Crystallographica Section E: Crystallographic Communications [journals.iucr.org]
- 3. ecommons.luc.edu [ecommons.luc.edu]

- 4. CN106986809B - Synthesis method of 5-bromo-6-chloro-3-indoxyl - Google Patents [patents.google.com]
- 5. researchgate.net [researchgate.net]
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